

commercial suppliers of 2-Bromo-4-methoxybenzenesulfonyl chloride

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: 2-Bromo-4-methoxybenzenesulfonyl chloride

Cat. No.: B1369141

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Introduction: A Versatile Building Block in Medicinal Chemistry

2-Bromo-4-methoxybenzenesulfonyl chloride (CAS No. 23095-16-1) is a substituted aromatic sulfonyl chloride. Its structure is characterized by a benzene ring functionalized with a reactive sulfonyl chloride group, a bromine atom, and a methoxy group. This specific arrangement of functional groups makes it a valuable intermediate in the synthesis of complex organic molecules, particularly in the development of new pharmaceutical agents.

The sulfonyl chloride moiety serves as a highly reactive electrophilic handle for the introduction of the 2-bromo-4-methoxyphenylsulfonyl group onto nucleophiles, most commonly amines, to form stable sulfonamides. The bromine and methoxy substituents play crucial roles in modulating the physicochemical properties of the final compound, influencing factors such as lipophilicity, metabolic stability, and binding interactions with biological targets.^{[1][2]} The strategic placement of the bromine atom also provides a site for further synthetic elaboration through cross-coupling reactions.

Key Chemical Identifiers:

- CAS Number: 23095-16-1^{[3][4]}
- Molecular Formula: C₇H₆BrClO₃S^{[3][5]}

- Molecular Weight: 285.55 g/mol [3]
- MDL Number: MFCD08752806[3][6]

Commercial Availability and Supplier Analysis

The procurement of high-quality starting materials is a critical first step in any research program. **2-Bromo-4-methoxybenzenesulfonyl chloride** is available from several reputable chemical suppliers. The choice of supplier often depends on factors such as required purity, scale, and lead time. Below is a comparative analysis of commercial sources.

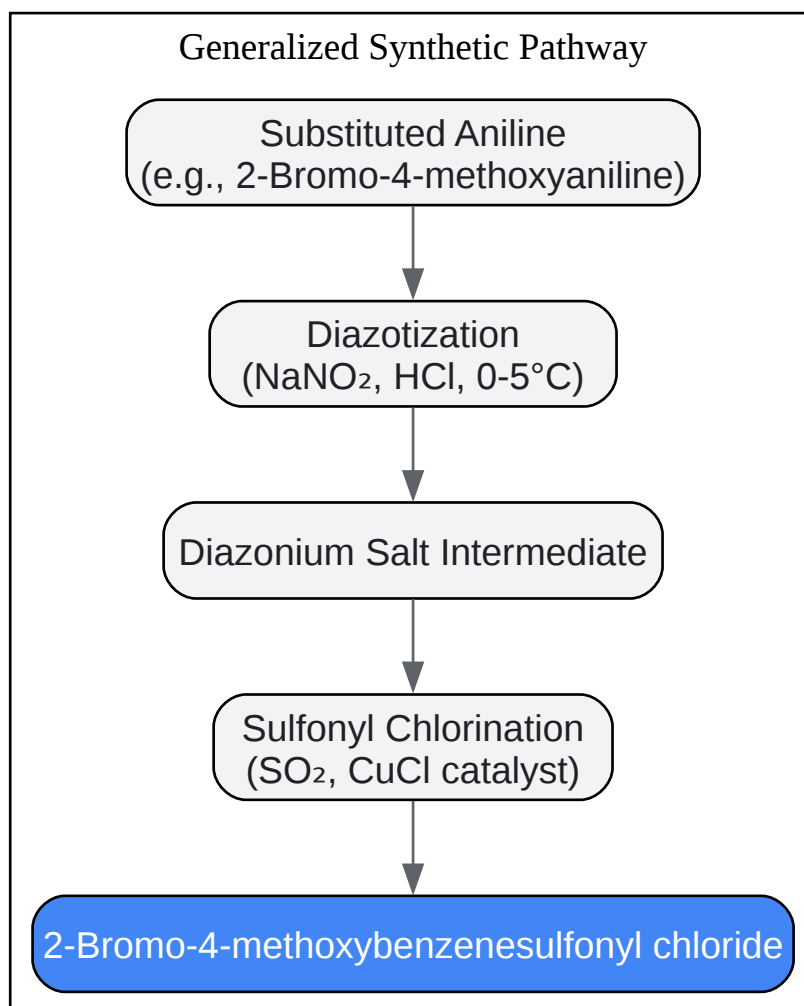
Supplier	Product Identifier	Purity	Available Quantities
Apollo Scientific	OR61542 / CAS: 23095-16-1	≥95%	250mg, 1g, 5g[6]
Oakwood Chemical	038042 / CAS: 23095-16-1	99%	250mg, 1g, 5g, 25g[3]
ChemicalBook	CAS: 23095-16-1	Varies by supplier	Varies by supplier[4]
Shanghai Nianxing Industrial Co., Ltd.	403768 / CAS: 23095-16-1	99.0%	Inquiry[7]
Thermo Scientific Chemicals	(Related compounds available)	Varies	Varies[8][9]

Note: Availability and pricing are subject to change. It is recommended to contact suppliers directly for the most current information.

Synthesis and Mechanistic Considerations

Understanding the synthesis of **2-Bromo-4-methoxybenzenesulfonyl chloride** provides insight into potential impurities and informs its reactivity. A common industrial approach involves a multi-step sequence starting from a substituted aniline, proceeding through a diazonium salt intermediate, which is then subjected to a sulfonyl chlorination reaction.[10]

The key transformation is the replacement of the diazonium group with a sulfonyl chloride group, often achieved using sulfur dioxide in the presence of a copper catalyst. The stability of the diazonium salt intermediate is critical and the reaction is typically performed at low temperatures (0-5 °C) to prevent decomposition.^[10]



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Caption: Generalized synthesis of **2-Bromo-4-methoxybenzenesulfonyl chloride**.

Safety, Handling, and Storage

2-Bromo-4-methoxybenzenesulfonyl chloride is a corrosive and moisture-sensitive solid. Proper handling is essential to ensure laboratory safety.

Hazard Profile:

- Hazard Statements: H314 - Causes severe skin burns and eye damage.[6][11][12] May be corrosive to metals.[13]
- Signal Word: Danger[3][11][12]

Personal Protective Equipment (PPE) and Handling:

- Engineering Controls: Use only in a well-ventilated area, preferably within a chemical fume hood.[12][14] Ensure eyewash stations and safety showers are readily accessible.[14]
- Eye/Face Protection: Wear tight-sealing safety goggles and a face shield (European Standard EN 166).[11]
- Skin Protection: Wear appropriate chemical-resistant gloves and protective clothing to prevent skin exposure.[11][15]
- Respiratory Protection: If dust is generated, use a NIOSH/MSHA or European Standard EN 149 approved respirator.[11]
- Handling Precautions: Avoid breathing dust.[12] Do not get in eyes, on skin, or on clothing. [12] It is moisture-sensitive; handle under an inert atmosphere if possible.[11][12]

Storage:

- Store in a cool, dry, and well-ventilated place.[12]
- Keep the container tightly closed in a corrosives area.[12][14]
- Store locked up.[13][15]

Core Application: Sulfonamide Synthesis

The primary application of **2-Bromo-4-methoxybenzenesulfonyl chloride** is in the synthesis of sulfonamides. This reaction involves the nucleophilic attack of a primary or secondary amine on the electrophilic sulfur atom of the sulfonyl chloride, leading to the displacement of the

chloride leaving group. The reaction is typically carried out in the presence of a non-nucleophilic base, such as pyridine or triethylamine, to neutralize the HCl byproduct.

Detailed Experimental Protocol: General Synthesis of an N-Aryl Sulfonamide

This protocol is a representative example and may require optimization for specific substrates.

1. Reagents and Materials:

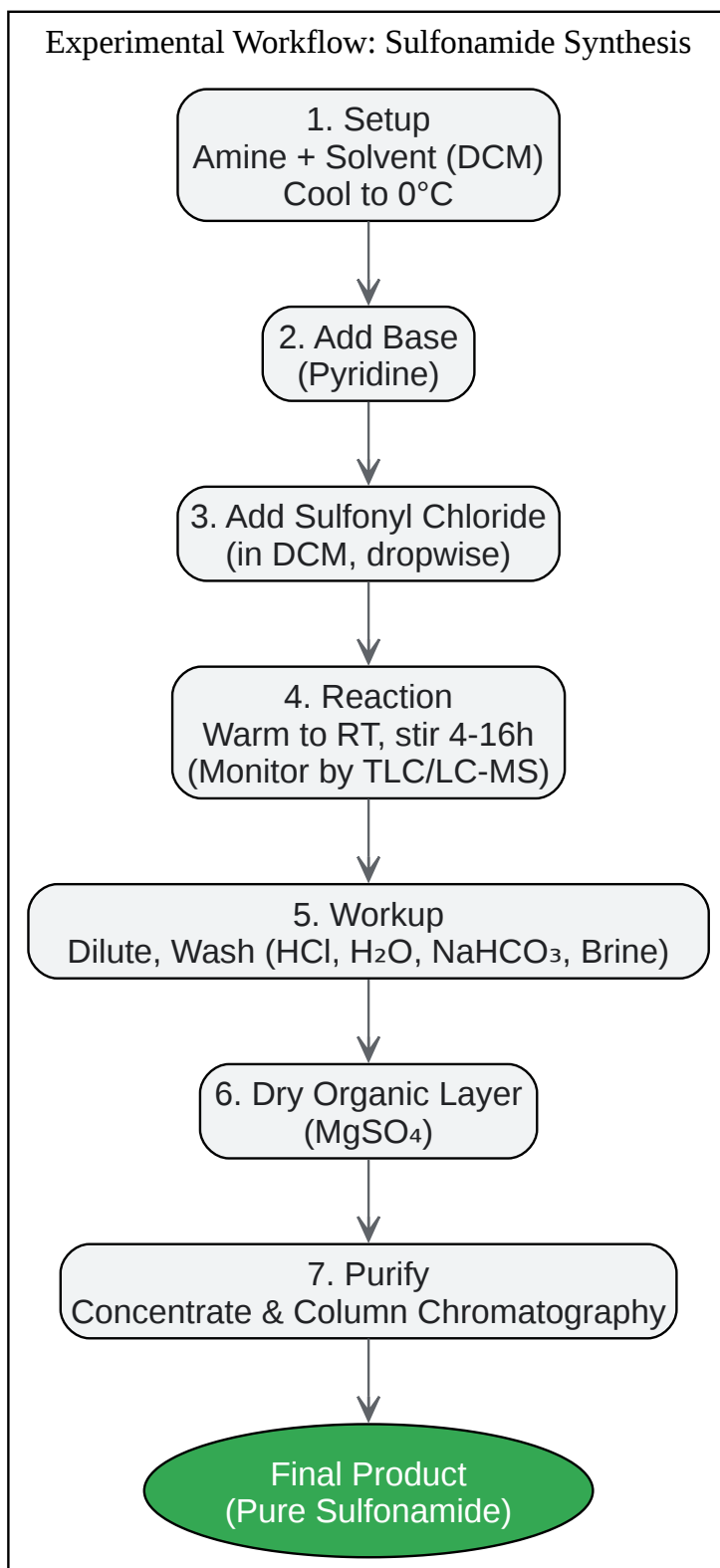
- **2-Bromo-4-methoxybenzenesulfonyl chloride** (1.0 eq)
- Primary or secondary amine (1.0-1.2 eq)
- Anhydrous Pyridine or Triethylamine (2.0-3.0 eq)
- Anhydrous Dichloromethane (DCM) or Tetrahydrofuran (THF)
- 1M Hydrochloric Acid (HCl)
- Saturated Sodium Bicarbonate (NaHCO_3) solution
- Brine (Saturated NaCl solution)
- Anhydrous Magnesium Sulfate (MgSO_4) or Sodium Sulfate (Na_2SO_4)
- Round-bottom flask, magnetic stirrer, nitrogen/argon inlet, dropping funnel

2. Procedure:

- **Reaction Setup:** To a clean, dry round-bottom flask under an inert atmosphere (N_2 or Ar), add the amine (1.0 eq) and anhydrous DCM. Cool the solution to 0 °C using an ice-water bath.
- **Base Addition:** Add pyridine (2.0 eq) to the stirred solution.
- **Reagent Addition:** Dissolve **2-Bromo-4-methoxybenzenesulfonyl chloride** (1.0 eq) in a minimal amount of anhydrous DCM and add it dropwise to the reaction mixture at 0 °C over

15-20 minutes.

- Reaction: Allow the reaction to warm to room temperature and stir for 4-16 hours. Monitor the reaction progress by Thin Layer Chromatography (TLC) or Liquid Chromatography-Mass Spectrometry (LC-MS).
- Workup:
 - Upon completion, dilute the reaction mixture with DCM.
 - Transfer the mixture to a separatory funnel and wash sequentially with 1M HCl (2x), water (1x), saturated NaHCO₃ solution (1x), and brine (1x). The acidic wash removes excess pyridine.
 - Dry the organic layer over anhydrous MgSO₄ or Na₂SO₄.
- Purification:
 - Filter off the drying agent and concentrate the organic phase under reduced pressure.
 - Purify the resulting crude product by flash column chromatography on silica gel or by recrystallization to yield the desired sulfonamide.



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Caption: Step-by-step workflow for a typical sulfonamide synthesis.

Conclusion

2-Bromo-4-methoxybenzenesulfonyl chloride is a strategically functionalized reagent with significant utility in synthetic and medicinal chemistry. Its commercial availability from multiple suppliers allows for its ready integration into research and development pipelines. A thorough understanding of its reactivity, combined with stringent adherence to safety protocols, enables chemists to leverage this building block for the efficient construction of novel sulfonamide-containing molecules with potential therapeutic applications.

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- To cite this document: BenchChem. [commercial suppliers of 2-Bromo-4-methoxybenzenesulfonyl chloride]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1369141#commercial-suppliers-of-2-bromo-4-methoxybenzenesulfonyl-chloride]

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